

4-Bromophenylacetic Acid: A Technical Guide to Safety and Handling

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Compound of Interest

Compound Name: 4-Bromophenylacetic acid

Cat. No.: B019724

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For Researchers, Scientists, and Drug Development Professionals

Introduction

4-Bromophenylacetic acid is a valuable intermediate in organic synthesis, particularly in the development of pharmaceutical and agrochemical compounds. Its bifunctional nature, featuring both a carboxylic acid and an aryl bromide, allows for a wide range of chemical transformations. However, as with any reactive chemical, a thorough understanding of its hazard profile and proper handling procedures are paramount to ensure the safety of laboratory personnel and the integrity of research. This guide provides an in-depth overview of the safety and handling precautions for **4-Bromophenylacetic acid**, based on available safety data sheets and toxicological information.

Hazard Identification and Classification

4-Bromophenylacetic acid is classified as a hazardous substance. The Globally Harmonized System (GHS) of Classification and Labelling of Chemicals provides a standardized framework for communicating its potential dangers.

Table 1: GHS Classification for **4-Bromophenylacetic Acid**^[1]

Hazard Class	Category
Acute Toxicity, Oral	Category 4
Skin Corrosion/Irritation	Category 2
Serious Eye Damage/Eye Irritation	Category 2A
Skin Sensitization	Category 1
Specific Target Organ Toxicity - Single Exposure (Respiratory Tract Irritation)	Category 3

Signal Word: Warning[1]

Hazard Statements:[1][2]

- H302: Harmful if swallowed.
- H315: Causes skin irritation.
- H317: May cause an allergic skin reaction.
- H319: Causes serious eye irritation.
- H335: May cause respiratory irritation.

Precautionary Measures and Personal Protective Equipment (PPE)

Adherence to strict safety protocols is essential when working with **4-Bromophenylacetic acid** to minimize the risk of exposure.

Table 2: Precautionary Statements and Recommended Actions[1][3]

Category	Precautionary Statement Codes	Recommended Actions
Prevention	P261, P264, P270, P271, P272, P280	Avoid breathing dust. Wash skin thoroughly after handling. Do not eat, drink or smoke when using this product. Use only outdoors or in a well-ventilated area. Contaminated work clothing should not be allowed out of the workplace. Wear protective gloves, protective clothing, eye protection, and face protection.
Response	P301+P312, P302+P352, P304+P340, P305+P351+P338, P332+P313, P333+P313, P337+P313, P362+P364	IF SWALLOWED: Call a POISON CENTER or doctor if you feel unwell. IF ON SKIN: Wash with plenty of soap and water. IF INHALED: Remove person to fresh air and keep comfortable for breathing. IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If skin irritation occurs: Get medical advice/attention. If skin irritation or rash occurs: Get medical advice/attention. If eye irritation persists: Get medical advice/attention. Take off contaminated clothing and wash it before reuse.

Storage	P403+P233, P405	Store in a well-ventilated place. Keep container tightly closed. Store locked up.
Disposal	P501	Dispose of contents/container in accordance with local/regional/national/international regulations.

Personal Protective Equipment (PPE):

- Eye/Face Protection: Wear chemical safety goggles or a face shield.[\[2\]](#)
- Skin Protection: Chemical-resistant gloves (e.g., nitrile or neoprene) and a laboratory coat are mandatory.[\[2\]](#)
- Respiratory Protection: For operations that may generate dust, a respirator with a suitable particulate filter is highly recommended.[\[2\]](#)

Experimental Protocols for Hazard Evaluation (General Methodologies)

While specific experimental reports on the toxicity of **4-Bromophenylacetic acid** are not readily available in the public domain, its GHS classification is based on standardized testing protocols, such as those established by the Organisation for Economic Co-operation and Development (OECD). The following are general methodologies that would be employed to assess the hazards of a substance like **4-Bromophenylacetic acid**.

Acute Oral Toxicity (Based on OECD Guideline 423)

- Principle: A stepwise procedure with the use of a minimum number of animals per step to obtain sufficient information on the acute toxicity to enable classification.
- Methodology:
 - Healthy, young adult rodents (typically rats) are used.

- Animals are fasted prior to dosing.
- The substance is administered in a single dose by gavage.
- A starting dose is chosen from a series of fixed dose levels (e.g., 5, 50, 300, 2000 mg/kg body weight).
- The animals are observed for mortality and clinical signs of toxicity for up to 14 days.
- The outcome of the first animal determines the dose for the next animal (either the same, higher, or lower).
- The final classification is based on the dose at which mortality is observed.

Acute Dermal Irritation/Corrosion (Based on OECD Guideline 404)

- Principle: The substance is applied to the skin of an animal in a single dose to determine its potential to cause irritation or corrosion.
- Methodology:
 - Healthy, young adult albino rabbits are typically used.
 - Approximately 24 hours before the test, the fur is removed from a small area of the back.
 - A measured amount of the test substance (0.5 g for solids) is applied to the prepared skin and covered with a gauze patch.
 - The patch is held in place with a semi-occlusive dressing for a 4-hour exposure period.
 - After exposure, the patch is removed, and the skin is cleaned.
 - The skin is examined for erythema (redness) and edema (swelling) at 1, 24, 48, and 72 hours after patch removal.
 - The severity of the reactions is scored, and the substance is classified based on the mean scores.

Acute Eye Irritation/Corrosion (Based on OECD Guideline 405)

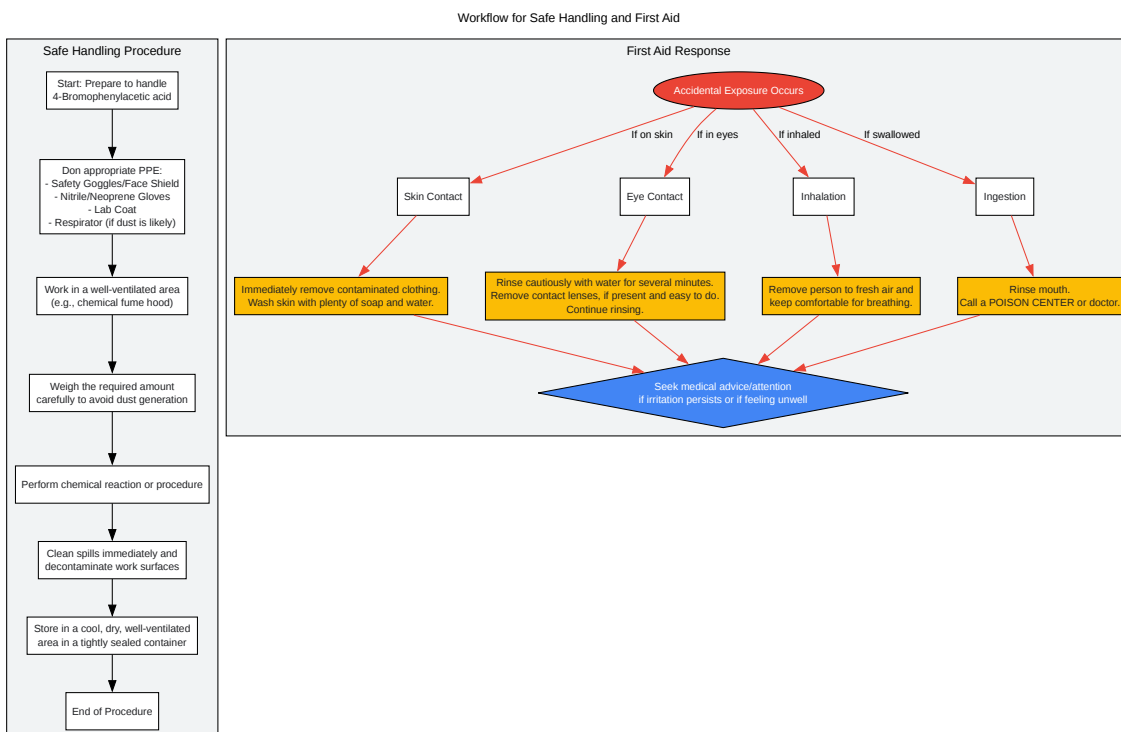
- Principle: The test substance is applied in a single dose to one eye of an experimental animal to assess its potential to cause irritation or corrosion.
- Methodology:
 - Healthy, young adult albino rabbits are used.
 - A single dose of the test substance (0.1 g for solids) is instilled into the conjunctival sac of one eye. The other eye serves as a control.
 - The eyes are examined at 1, 24, 48, and 72 hours after application.
 - Lesions of the cornea, iris, and conjunctiva are scored.
 - The reversibility of the observed effects is also assessed.
 - The substance is classified based on the severity and persistence of the ocular lesions.

Potential Signaling Pathways in Irritant-Induced Toxicity

Specific signaling pathways activated by **4-Bromophenylacetic acid** have not been detailed in the available literature. However, based on its classification as a skin, eye, and respiratory irritant, it is likely to activate general cellular stress and inflammatory pathways common to many irritant chemicals.

Handling and First Aid Workflow

The following diagram illustrates the general workflow for handling **4-Bromophenylacetic acid** and the appropriate first aid response in case of accidental exposure.



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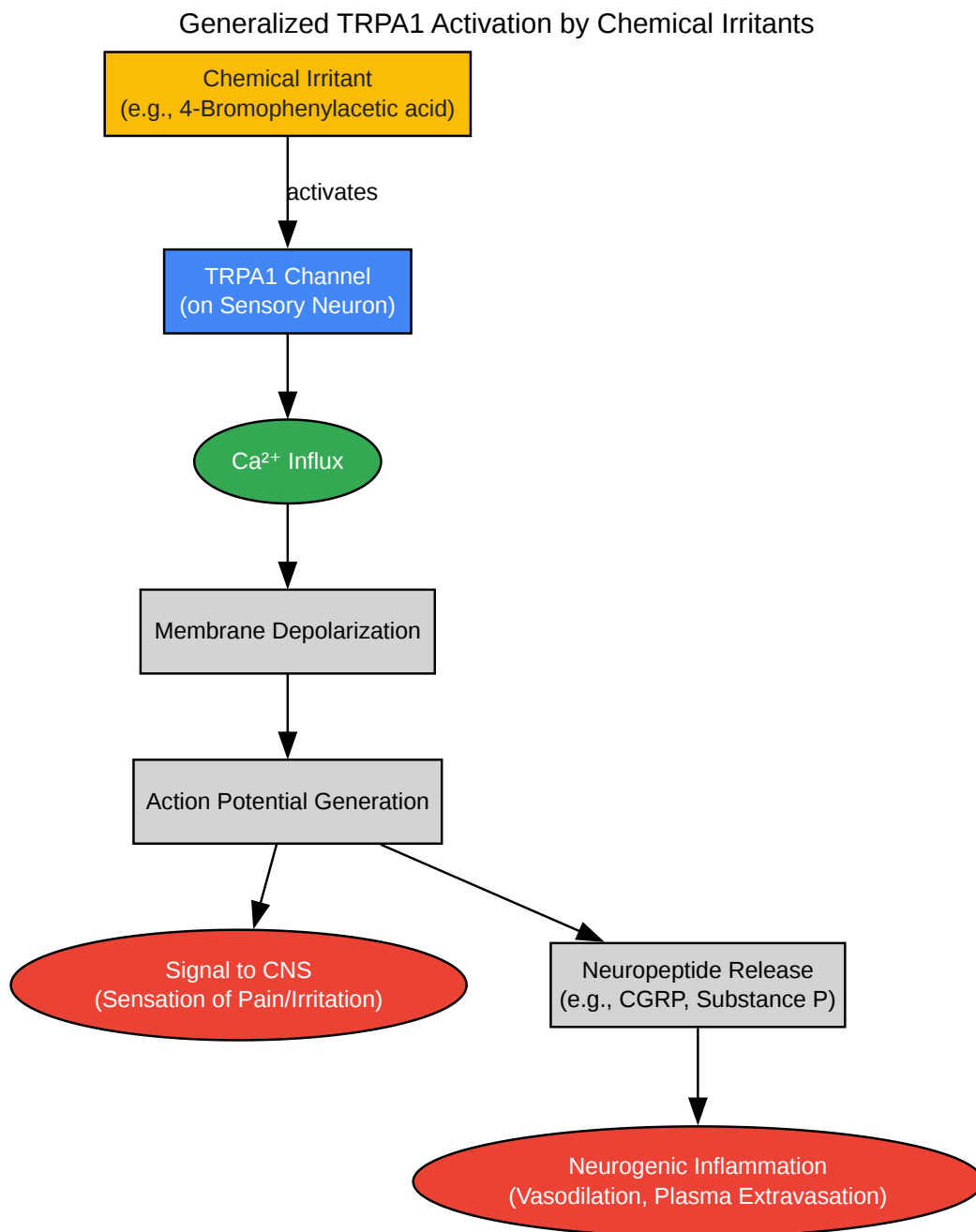
Caption: General workflow for safe handling and first aid response for **4-Bromophenylacetic acid**.

Generalized Irritant-Induced Signaling Pathways

Chemical irritants often trigger cellular responses through the activation of sensory receptors and subsequent inflammatory signaling cascades. The following diagrams depict plausible pathways that may be activated by **4-Bromophenylacetic acid**, leading to its observed irritant effects.

A. TRPA1 Channel Activation by Irritants

Transient Receptor Potential Ankyrin 1 (TRPA1) is an ion channel expressed on sensory neurons that can be activated by a wide range of chemical irritants, leading to the sensation of pain and neurogenic inflammation.



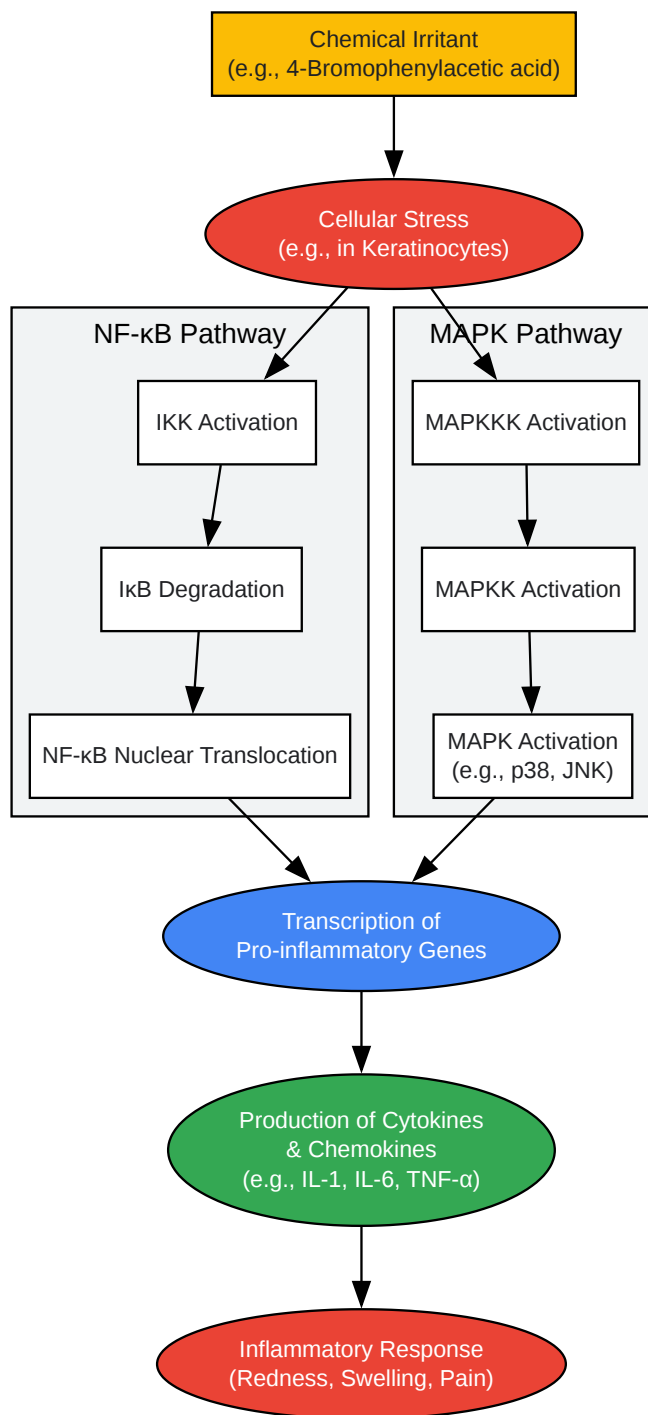
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Caption: TRPA1 channel activation by irritants leading to neurogenic inflammation.

B. NF- κ B and MAPK Inflammatory Signaling

Upon cellular stress induced by chemical irritants, intracellular signaling cascades such as the Nuclear Factor-kappa B (NF- κ B) and Mitogen-Activated Protein Kinase (MAPK) pathways are often activated. This leads to the production of pro-inflammatory cytokines and other mediators that contribute to the inflammatory response.

Generalized Inflammatory Signaling in Response to Irritants

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Caption: NF-κB and MAPK pathways in irritant-induced inflammation.

Storage and Stability

Proper storage is crucial to maintain the quality and stability of **4-Bromophenylacetic acid** and to prevent hazardous situations.

- **Storage Conditions:** Store in a cool, dry, and well-ventilated area.^[2]
- **Container:** Keep containers tightly sealed to prevent moisture absorption.^[2] Polyethylene or polypropylene containers are suitable.
- **Incompatible Materials:** Store away from strong oxidizing agents and bases.^[2] Avoid contamination with nitrates, oxidizing acids, and chlorine bleaches.

Accidental Release and Firefighting Measures

Accidental Release:

- **Minor Spills:** Remove all ignition sources. Clean up spills immediately, avoiding dust generation. Wear appropriate PPE.
- **Major Spills:** Evacuate the area. Alert emergency services. Control personal contact by wearing protective clothing. Prevent spillage from entering drains or water courses.

Firefighting:

- **Suitable Extinguishing Media:** Use foam, dry chemical powder, or carbon dioxide. A fine water spray can be used to control the fire and cool adjacent areas.
- **Hazards from Combustion:** May emit poisonous and corrosive fumes, including carbon monoxide, carbon dioxide, and hydrogen bromide.
- **Firefighter Protection:** Wear self-contained breathing apparatus and full protective gear.

Conclusion

4-Bromophenylacetic acid is a valuable chemical intermediate that requires careful and informed handling. By understanding its hazards, implementing appropriate precautionary measures, and being prepared for emergencies, researchers and drug development

professionals can work with this compound safely and effectively. The information and guidelines presented in this technical guide are intended to provide a comprehensive overview to support a strong safety culture in the laboratory. Always refer to the most current Safety Data Sheet (SDS) provided by the supplier for the most detailed and up-to-date information.

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